

Safeguarding Your Research: A Guide to Handling Azepane-2,4-dione

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Compound of Interest

Compound Name: Azepane-2,4-dione

Cat. No.: B2853635

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This document provides critical safety and logistical information for the handling and disposal of **Azepane-2,4-dione**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and mitigating risks associated with this compound.

Essential Safety Information

Azepane-2,4-dione is a chemical compound that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this substance is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.^[1]

Physicochemical and Hazard Data

A summary of the key data for **Azepane-2,4-dione** is presented in the table below for your reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ NO ₂	[1]
Molecular Weight	127.14 g/mol	[1]
CAS Number	29520-88-5	[1]
Appearance	White solid (based on synthesis reports)	[2]
GHS Hazard Statements	H302, H315, H319, H335	[1]
GHS Hazard Classes	Acute Toxicity 4 (Oral), Skin Irritant 2, Eye Irritant 2A, Specific Target Organ Toxicity - Single Exposure 3	[1]

Operational Plan for Handling Azepane-2,4-dione

A systematic approach to handling **Azepane-2,4-dione** is crucial to minimize exposure and ensure safety. The following step-by-step operational plan should be followed.

Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** All handling of **Azepane-2,4-dione** powder should be conducted in a certified chemical fume hood to prevent inhalation of dust particles.
- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory.
- **Hand Protection:** Wear nitrile gloves at all times. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A lab coat should be worn to protect from skin contact.

Weighing and Aliquoting

- **Preparation:** Before handling the compound, ensure the chemical fume hood is clean and uncluttered. Prepare all necessary equipment, including a calibrated weighing balance, spatulas, and appropriate containers.
- **Weighing:** Carefully weigh the desired amount of **Azepane-2,4-dione** on a tared weigh boat or paper inside the fume hood. Avoid any actions that could generate dust.
- **Transfer:** Gently transfer the weighed powder into a suitable reaction vessel or storage container.
- **Cleaning:** Immediately clean any spills within the fume hood using a damp cloth or paper towel, followed by appropriate decontamination procedures.

Solution Preparation

- **Solvent Addition:** In the fume hood, add the desired solvent to the vessel containing the weighed **Azepane-2,4-dione**.
- **Dissolving:** Cap the vessel and mix by swirling, vortexing, or magnetic stirring until the solid is fully dissolved.

Disposal Plan

Proper disposal of **Azepane-2,4-dione** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:**
 - Unused or expired **Azepane-2,4-dione** should be disposed of as hazardous chemical waste.
 - Contaminated materials such as weigh boats, gloves, and paper towels should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:**
 - Solutions containing **Azepane-2,4-dione** should be collected in a properly labeled, sealed hazardous waste container.

- Do not dispose of solutions containing this compound down the drain.
- Waste Pickup: All hazardous waste containers must be clearly labeled with the contents and associated hazards and disposed of through your institution's environmental health and safety (EHS) office.

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Azepane-2,4-dione**.

Caption: Safe handling workflow for **Azepane-2,4-dione**.

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References

- 1. Azepane-2,4-dione | C₆H₉NO₂ | CID 20204020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. azepane-2,4-dione | 29520-88-5 [chemicalbook.com]
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